

# An In-depth Technical Guide to the Safe Handling of (DHQ)2PHAL

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## Compound of Interest

Compound Name: (DHQ)2PHAL

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**(DHQ)2PHAL**, also known as Hydroquinine 1,4-phthalazinediyl diether, is a chiral ligand widely employed in asymmetric synthesis, most notably in the Sharpless Asymmetric Dihydroxylation reaction.[1][2][3][4] As with any chemical reagent, particularly those used in catalytic processes involving toxic substances like osmium tetroxide, adherence to strict safety and handling protocols is paramount to ensure the well-being of laboratory personnel and the integrity of the experimental results. This guide provides a comprehensive overview of the safety and handling guidelines for **(DHQ)2PHAL**, intended for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**(DHQ)2PHAL** is classified as a hazardous substance with the potential to cause skin and eye irritation, allergic skin reactions, and respiratory irritation.[5] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides specific hazard statements associated with this compound.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

The signal word associated with these hazards is "Warning".

## Safety and Handling Data

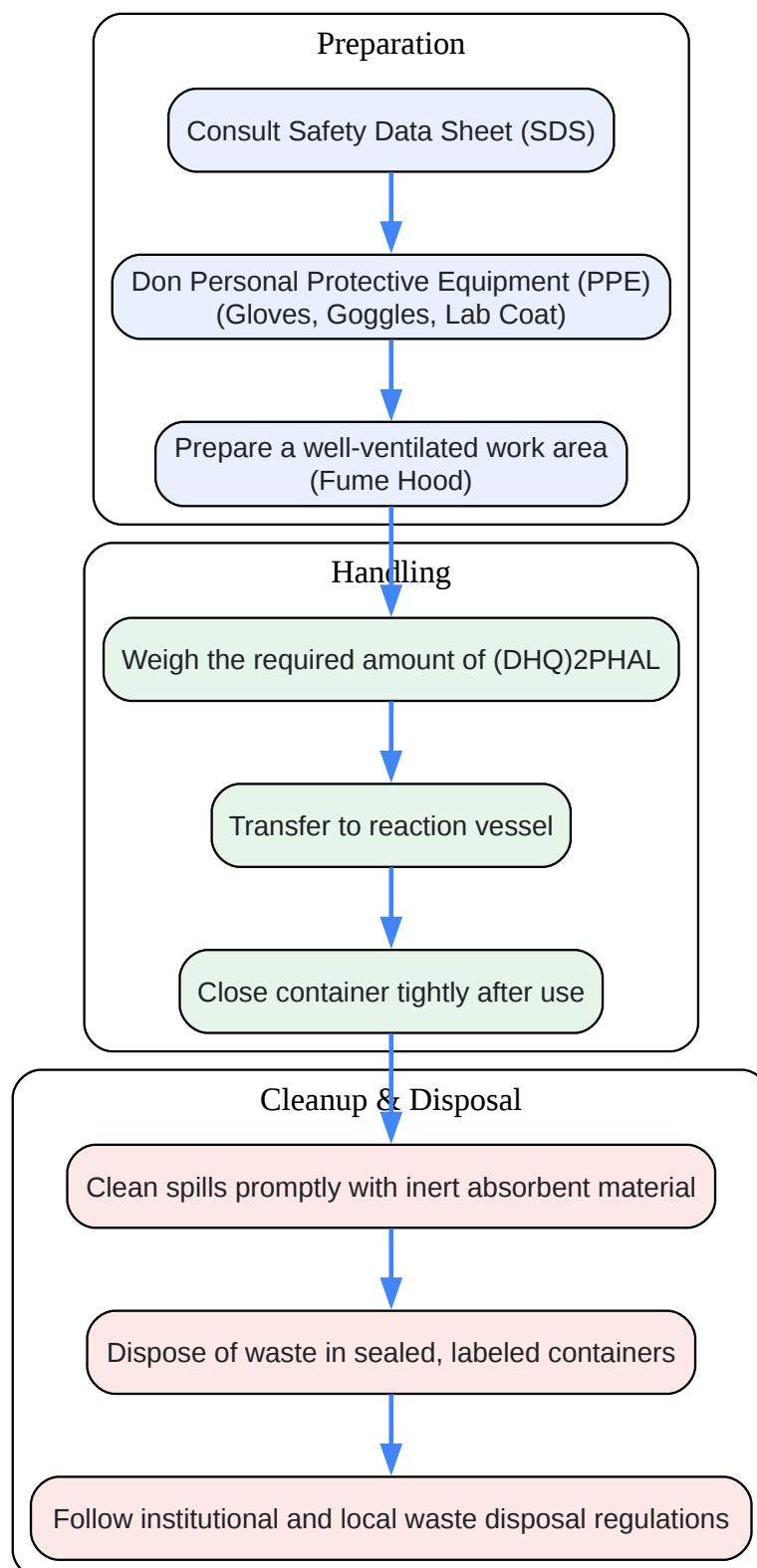
The following table summarizes the essential safety and handling information for **(DHQ)2PHAL**.

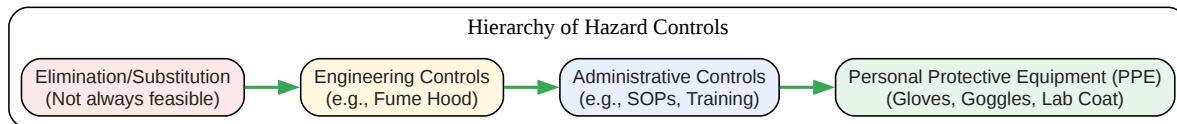
Parameter	Data	Citations
Chemical Name	1,4-Bis(9-O-dihydroquininyl)phthalazine	
Synonyms	Hydroquinine 1,4-phthalazinediyl diether, (DHQ)2 PHAL	
CAS Number	140924-50-1	
Molecular Formula	C48H54N6O4	
Molecular Weight	778.98 g/mol	
Appearance	White to beige crystalline powder	
Decomposition Temp.	178 °C	
GHS Pictogram	GHS07 (Exclamation Mark)	
Hazard Statements	H315, H317, H319, H335	
Precautionary Statements	P261, P280, P302+P352, P305+P351+P338	
Storage Class	11 - Combustible Solids	
Incompatible Materials	Strong oxidizing agents	
WGK (Germany)	WGK 3	

## Experimental Protocols and Handling Procedures

While specific experimental protocols for reactions such as the Sharpless Asymmetric Dihydroxylation are dependent on the substrate and desired outcome, a general workflow for the safe handling of solid **(DHQ)<sub>2</sub>PHAL** in a laboratory setting can be established. This workflow emphasizes minimizing exposure and preventing contamination.

General Handling Workflow:





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